

# Acid Brown 425 molecular formula and weight

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## Compound of Interest

Compound Name: Acid Brown 425

Cat. No.: B1168376

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## Technical Guide: Acid Brown 425

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Acid Brown 425**. It should be noted that **Acid Brown 425** is primarily an industrial dye used in the textile, leather, and paper industries.<sup>[1][2]</sup> As such, extensive research and documentation regarding its use in drug development, specific biological signaling pathways, or detailed experimental protocols in a biomedical context are not readily available. The information presented herein is based on publicly accessible data for industrial applications.

## Quantitative Data Summary

The key quantitative and identifying information for **Acid Brown 425** is summarized in the table below for easy reference.

Property	Value
Molecular Formula	C20H16N4O7S[1][3]
Molecular Weight	456.4 g/mol [3]
CAS Number	119509-49-8[3][4][5][6][7]
Appearance	Brown powder[3]
Synonyms	C.I. Acid Brown 425, Everacid Brown EG, Sandoderm Brown G[4]

## Synthesis Pathway

The general synthesis of **Acid Brown 425** involves a multi-step process common for azo dyes. This typically includes nitration, reduction, diazotization, and coupling reactions.[1]

General synthesis workflow for **Acid Brown 425**.

## Experimental Protocols

Detailed experimental protocols for the use of **Acid Brown 425** in a research or drug development context are not available in the reviewed literature. The primary application of this compound is as a colorant.

### Synthesis Methodology Overview:

The synthesis of **Acid Brown 425**, as is typical for azo dyes, follows a general procedure:[1]

- **Nitration:** An aromatic precursor is treated with a nitrating agent (commonly a mixture of nitric acid and sulfuric acid) to introduce nitro groups.
- **Reduction:** The resulting nitroaromatic compound is then reduced to form an aromatic amine. This is often achieved using reducing agents like sodium sulfide or catalytic hydrogenation.
- **Diazotization:** The aromatic amine is treated with a nitrous acid source (e.g., sodium nitrite in an acidic solution) to form a diazonium salt. This reaction is typically carried out at low temperatures.

- Coupling Reaction: The diazonium salt is then reacted with a coupling component, which is another aromatic compound, to form the final azo dye, **Acid Brown 425**.

## Applications

The primary applications of **Acid Brown 425** are in the dyeing industry. It is utilized for coloring:

- Textiles, particularly wool and silk fabrics.[1]
- Leather goods.[1]
- Paper products for surface shading.[1][3]

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## References

- 1. Buy Acid Brown 425 | 119509-49-8 [smolecule.com]
- 2. cymitquimica.com [cymitquimica.com]
- 3. sdinternational.com [sdinternational.com]
- 4. chemwhat.com [chemwhat.com]
- 5. cymitquimica.com [cymitquimica.com]
- 6. Acid Brown 425 | CAS#:119509-49-8 | Chemsrce [chemsrc.com]
- 7. Acid Brown 425 | 119509-49-8 [chemicalbook.com]
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